

Available Information on TRK-IN-16

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Compound Focus: Trk-IN-16

Cat. No.: S12882891

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The table below summarizes the core identifying information found for **TRK-IN-16**, which is extracted from the patent **WO2012034091A1** (compound X-21) [1] [2].

Property	Description
Name	TRK-IN-16 [1] [2]
CAS Number	1365212-81-2 [1] [2]
Molecular Formula	C ₁₉ H ₂₀ FN ₅ O [1] [2]
Molecular Weight	353.39 g/mol [1] [2]
Description	A potent inhibitor of the Tropomyosin Receptor Kinase (TRK) family [1] [2].
Primary Source	Patent WO2012034091A1 (Compound X-21) [1] [2]
Reported Purpose	For research use in TRK-related diseases only [1].

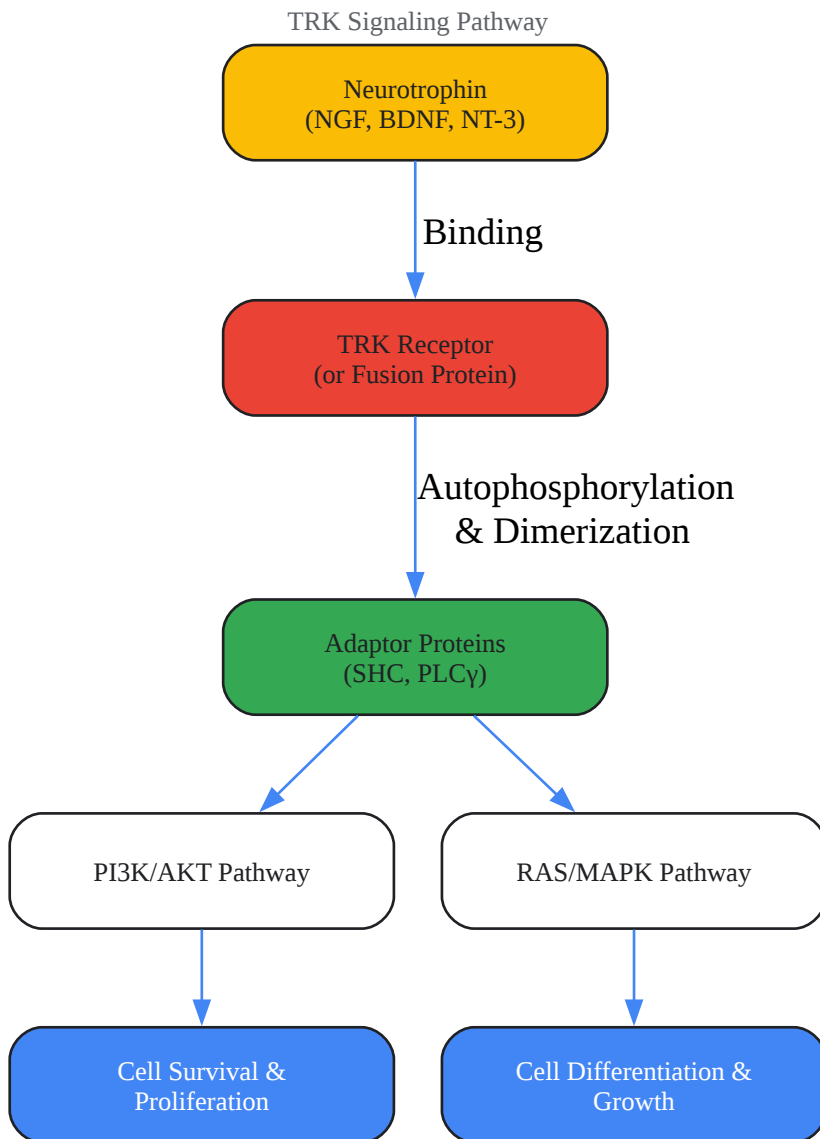
The Mechanism of TRK Inhibition and Biological Context

While explicit data for **TRK-IN-16** is lacking, the established mechanism of TRK inhibitors and the biological role of TRK proteins are well-documented in scientific literature. This context is crucial for

understanding what **TRK-IN-16** likely targets.

- **TRK Family and Function:** The TRK family includes TRKA, TRKB, and TRKC, which are receptor tyrosine kinases encoded by the **NTRK1, NTRK2, and NTRK3** genes, respectively [3] [4]. In the nervous system, they regulate synaptic strength, plasticity, and neuronal survival by binding to neurotrophins like NGF, BDNF, and NT-3 [3] [5].
- **Oncogenic Driver:** Chromosomal rearrangements can create **NTRK gene fusions**, producing constitutively active TRK fusion proteins that act as potent oncogenic drivers in a wide range of cancers [3] [6] [4].
- **Standard Inhibitor Mechanism:** Small-molecule TRK inhibitors are designed to target the **ATP-binding site** in the kinase domain, blocking the catalytic activity of the TRK fusion protein and its downstream signaling cascades, which primarily include the **RAS/MAPK, PI3K/AKT, and PLC γ** pathways [3] [4].

The diagram below illustrates this central TRK signaling pathway, which is hijacked by NTRK fusion proteins in cancer.



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Research Implications and Next Steps

The lack of public data suggests that **TRK-IN-16** may be a research-grade compound whose detailed profile has not been published in mainstream scientific journals.

- **Current Clinical TRK Inhibitors:** Drug development in this field has advanced significantly with the approval of highly specific TRK inhibitors like **larotrectinib** and **entrectinib**. These drugs are approved for a **tissue-agnostic** use, meaning they treat any solid tumor harboring an NTRK gene fusion, regardless of the cancer's location in the body [6] [7].

- **Suggested Research Path:** To find more detailed information on **TRK-IN-16**, you may need to:
 - **Access the Patent:** Directly consult patent **WO2012034091A1**, which is the primary source cited for this compound.
 - **Search Scientific Databases:** Use platforms like PubMed and Google Scholar to search for the **CAS Number (1365212-81-2)** or the patent number, which may reveal any subsequent publications that reference it.

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References

1. TRK-IN-16 | TRK Inhibitor [medchemexpress.com]
2. TRK-IN-16 [targetmol.com]
3. Insights into Current Tropomyosin Receptor Kinase (TRK ... [pmc.ncbi.nlm.nih.gov]
4. Development of small-molecule tropomyosin receptor kinase ... [pmc.ncbi.nlm.nih.gov]
5. Tropomyosin-Receptor-Kinases Signaling in the Nervous ... [pmc.ncbi.nlm.nih.gov]
6. TRK Inhibitors: Tissue-Agnostic Anti-Cancer Drugs - PMC [pmc.ncbi.nlm.nih.gov]
7. An Overview of the TRK Inhibition Landscape | Targeted Oncology - Immunotherapy, Biomarkers, and Cancer Pathways [targetedonc.com]

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